

Introduction: The Strategic Importance of a Fluorinated Indole Scaffold

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Compound of Interest

Compound Name: *4-fluoro-1H-indole-7-carboxylic Acid*
CAS No.: *313337-34-7*
Cat. No.: *B1339158*

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4-fluoro-1H-indole-7-carboxylic acid is a specialized heterocyclic compound built upon the privileged indole scaffold. The indole nucleus, a fusion of a benzene and a pyrrole ring, is a cornerstone in medicinal chemistry, appearing in a vast array of natural products and synthetic drug molecules.^[1] The strategic placement of a carboxylic acid at the 7-position and a fluorine atom at the 4-position endows this molecule with unique physicochemical properties, making it a highly valuable building block for the synthesis of complex therapeutic agents.

The introduction of a fluorine atom is a well-established strategy in modern drug design. Its high electronegativity, small size, and ability to form strong carbon-fluorine bonds can profoundly influence a molecule's metabolic stability, lipophilicity, pKa, and binding affinity to biological targets. The carboxylic acid group serves as a versatile synthetic handle for amide bond formation and other derivatizations, while also acting as a potential hydrogen bond donor/acceptor or a bioisostere mimic for other functional groups, which is crucial for molecular recognition at enzyme active sites.^{[2][3]} This guide provides a comprehensive overview of the core properties, synthesis, characterization, and applications of **4-fluoro-1H-indole-7-carboxylic acid** for professionals engaged in advanced chemical research and development.

Core Physicochemical and Structural Properties

A precise understanding of a compound's physical and chemical properties is fundamental to its application in synthesis and screening. The key properties of **4-fluoro-1H-indole-7-carboxylic acid** are summarized below.

Property	Value	Reference
CAS Number	313337-34-7	[4] [5] [6]
Molecular Formula	C ₉ H ₆ FNO ₂	[4]
Molecular Weight	179.15 g/mol	[4] [7]
Appearance	Expected to be a solid powder (e.g., white, beige, or pale yellow)	[8]
Solubility	Soluble in DMSO and methanol (in small amounts)	[9]
Storage	Store in a cool, dry, well-ventilated area away from incompatible substances	[10]

Spectroscopic Characterization: A Roadmap for Structural Verification

For any researcher, verifying the structure and purity of a starting material is a critical first step. The following section details the expected spectroscopic signatures for **4-fluoro-1H-indole-7-carboxylic acid**, providing a self-validating system for compound identification.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals corresponding to the indole ring protons, the N-H proton, and the carboxylic acid proton.

- Carboxylic Acid Proton (-COOH): A very broad singlet is anticipated far downfield, typically above 11 ppm, due to strong deshielding and hydrogen bonding.[\[11\]](#)

- Indole N-H Proton: A broad singlet, typically in the 8-11 ppm range.
- Aromatic Protons (C2-H, C3-H, C5-H, C6-H): These protons will appear in the aromatic region (approx. 6.5-8.0 ppm). The fluorine atom at C4 will introduce complex splitting patterns (coupling) for the adjacent protons at C3 and C5, providing a key diagnostic feature.

¹³C NMR Spectroscopy

The carbon NMR spectrum provides a map of the carbon skeleton.

- Carbonyl Carbon (-COOH): This carbon is highly deshielded and will appear in the 160-180 ppm range.[\[12\]](#)
- Aromatic Carbons: The eight carbons of the indole ring will resonate in the 100-140 ppm region. The carbon directly attached to the fluorine atom (C4) will exhibit a large one-bond carbon-fluorine coupling constant (¹J C-F), which is a definitive indicator of fluorination.

Infrared (IR) Spectroscopy

IR spectroscopy is invaluable for identifying key functional groups.

- O-H Stretch (Carboxylic Acid): A very broad and strong absorption band from approximately 2500 to 3300 cm⁻¹.
- N-H Stretch (Indole): A moderate, sharp peak around 3300-3500 cm⁻¹.
- C=O Stretch (Carboxylic Acid): A strong, sharp absorption band around 1680-1710 cm⁻¹.
- C-F Stretch: A strong absorption in the fingerprint region, typically between 1000 and 1400 cm⁻¹.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and can provide structural information through fragmentation.

- Molecular Ion Peak (M⁺): The primary peak should correspond to the molecular weight of the compound, m/z = 179.15.[\[4\]](#)

- Key Fragmentation: A common fragmentation pathway for carboxylic acids is the loss of the carboxyl group (-COOH, 45 Da), which would result in a fragment ion at $m/z \approx 134$.

Proposed Synthesis Pathway

While numerous methods exist for indole synthesis, a common and effective strategy for constructing substituted indoles is the Fischer indole synthesis. The following represents a plausible, high-level workflow for the preparation of **4-fluoro-1H-indole-7-carboxylic acid**.

Experimental Protocol: Fischer Indole Synthesis Approach

Objective: To synthesize **4-fluoro-1H-indole-7-carboxylic acid** from a commercially available fluorinated aniline precursor.

Causality: The Fischer indole synthesis is a robust and widely used method that relies on the acid-catalyzed reaction of a phenylhydrazine with an aldehyde or ketone to form the indole ring. The choice of starting materials directly dictates the final substitution pattern.

Step 1: Preparation of (2-carboxy-5-fluorophenyl)hydrazine

- Start with 2-amino-4-fluorobenzoic acid.
- Diazotize the amino group using sodium nitrite (NaNO_2) and hydrochloric acid (HCl) at 0-5 °C.
- Reduce the resulting diazonium salt in situ with a reducing agent such as tin(II) chloride (SnCl_2) to yield the corresponding hydrazine derivative.
- Isolate and purify the product, (2-carboxy-5-fluorophenyl)hydrazine.

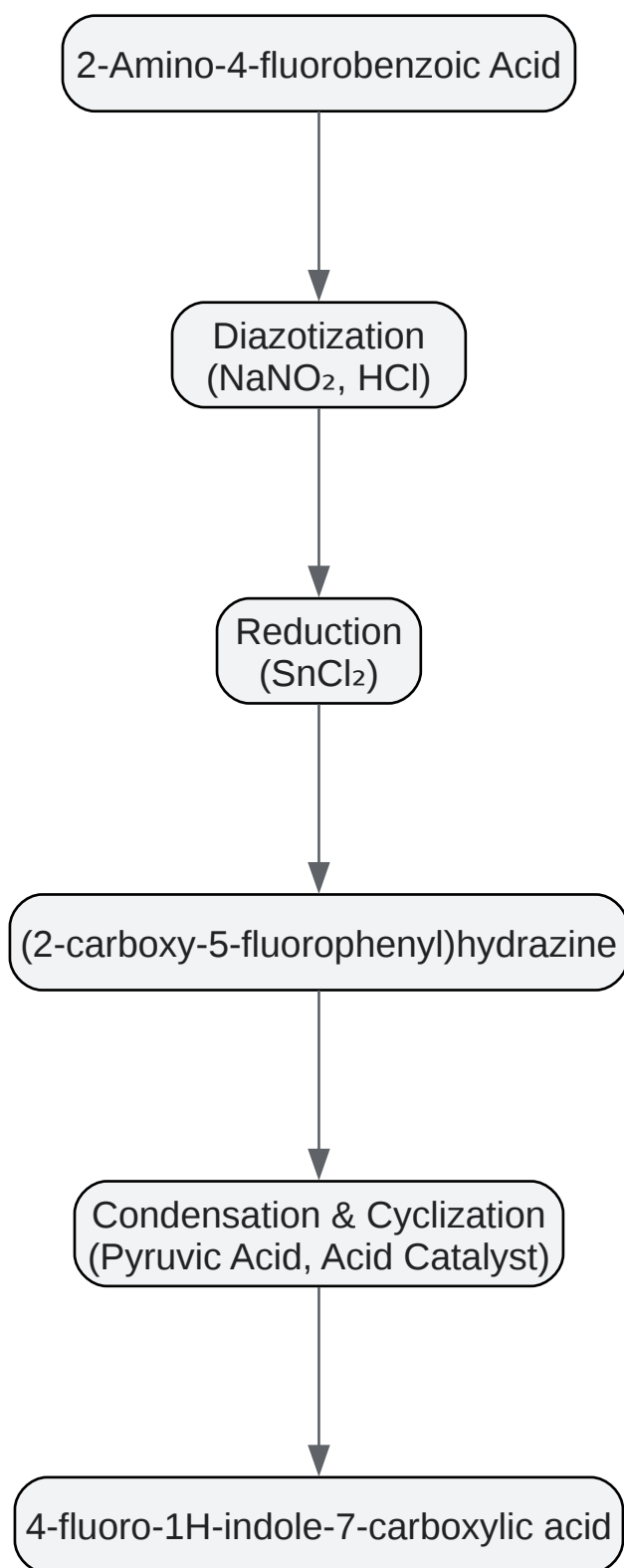
Step 2: Condensation and Cyclization

- React the (2-carboxy-5-fluorophenyl)hydrazine with a suitable pyruvate derivative (e.g., pyruvic acid or an ester thereof) in an acidic catalyst (e.g., sulfuric acid, polyphosphoric acid, or zinc chloride).

- Heat the reaction mixture to induce condensation, formation of the hydrazone intermediate, and subsequent[1][1]-sigmatropic rearrangement and cyclization.
- The reaction proceeds via elimination of ammonia to form the aromatic indole ring.

Step 3: Work-up and Purification

- Upon reaction completion, quench the reaction by pouring it into ice water.
- Adjust the pH to precipitate the crude **4-fluoro-1H-indole-7-carboxylic acid**.
- Collect the solid by filtration.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography to yield the final, pure compound.



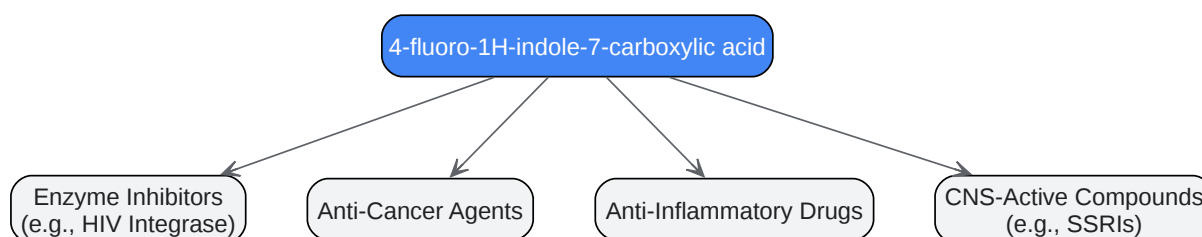
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Caption: Proposed Fischer indole synthesis pathway.

Applications in Drug Discovery and Medicinal Chemistry

The unique structure of **4-fluoro-1H-indole-7-carboxylic acid** makes it a valuable intermediate for creating novel therapeutic agents. Its utility stems from the established biological importance of the indole core and the advantageous properties imparted by its substituents.

- **Scaffold for Enzyme Inhibitors:** Indole-2-carboxylic acid derivatives have been successfully developed as potent inhibitors of HIV-1 integrase.[13] By analogy, the **4-fluoro-1H-indole-7-carboxylic acid** scaffold can be used to design and synthesize novel inhibitors for a range of enzymes, where the carboxylic acid can chelate metal ions in the active site and the fluorinated ring can occupy hydrophobic pockets.
- **Anti-Cancer and Anti-Inflammatory Agents:** The indole nucleus is a common feature in drugs targeting cancer and inflammation.[8] This compound serves as a starting point for synthesizing libraries of derivatives to be screened for activity against kinases, transcription factors, or other relevant biological targets.
- **CNS-Active Compounds:** The indole structure is related to the neurotransmitter serotonin. As such, derivatives are often explored for activity in the central nervous system, including as potential selective serotonin reuptake inhibitors (SSRIs) or other modulators of neuronal signaling.[14]



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Caption: Key application areas in drug development.

Safety, Handling, and Storage

As with any laboratory chemical, adherence to strict safety protocols is mandatory to ensure personnel safety and experimental integrity.

- Personal Protective Equipment (PPE): Always wear suitable protective clothing, chemical-resistant gloves, and eye/face protection (safety glasses or goggles).[\[10\]](#)
- Handling: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or fumes.[\[15\]](#) Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[\[10\]](#) Minimize dust generation during transfer.[\[16\]](#)
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated environment. [\[10\]](#)[\[16\]](#) Keep away from incompatible substances such as strong oxidizing agents.
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains or waterways.[\[10\]](#)

Conclusion

4-fluoro-1H-indole-7-carboxylic acid represents more than just a chemical compound; it is a strategic tool for medicinal chemists and drug discovery scientists. Its combination of a privileged indole scaffold, a bio-potentiating fluorine substituent, and a versatile carboxylic acid handle provides a robust platform for the synthesis of next-generation therapeutics. A thorough understanding of its properties, characterization, and safe handling, as outlined in this guide, is essential for unlocking its full potential in the research and development pipeline.

References

- Reagentia. 1H-Indole-7-carboxylic acid, 4-fluoro-, ethyl ester (1 x 500 mg). Available from: [\[Link\]](#)
- LookChem. 1H-INDOLE-7-CARBOXYLIC ACID, 6-FLUORO. Available from: [\[Link\]](#)
- BIOSYNCE. 4,7-Difluoro-1H-indole-2-carboxylic Acid CAS 247564-67-6. Available from: [\[Link\]](#)

- Rozen, S., Hagooly, A., & Harduf, R. (2001). Synthesis of alpha-fluorocarboxylates from the corresponding acids using acetyl hypofluorite. *The Journal of Organic Chemistry*, 66(22), 7464–7468. Available from: [\[Link\]](#)
- Pharmaffiliates. 7-Fluoro-2-oxoindoline-4-carboxylic acid. Available from: [\[Link\]](#)
- Luo, L., et al. (2012). 6-Fluoro-1H-indole-3-carboxylic acid. *Acta Crystallographica Section E: Structure Reports Online*, 68(Pt 3), o739. Available from: [\[Link\]](#)
- Chemistry LibreTexts. 21.10: Spectroscopy of Carboxylic Acid Derivatives. (2022). Available from: [\[Link\]](#)
- Wang, Y., et al. (2022). The Discovery of Indole-2-carboxylic Acid Derivatives as Novel HIV-1 Integrase Strand Transfer Inhibitors. *Molecules*, 27(22), 8020. Available from: [\[Link\]](#)
- The Organic Chemistry Tutor. Structure Determination from Spectra (1) (H NMR, C NMR, IR) [Ketone, Ester, Carboxylic Acid]. (2021). YouTube. Available from: [\[Link\]](#)
- Lamberth, C., & Dinges, J. (2016). Different Roles of Carboxylic Functions in Pharmaceuticals and Agrochemicals. In *Bioactive Carboxylic Compound Classes: Pharmaceuticals and Agrochemicals*. Wiley-VCH. Available from: [\[Link\]](#)
- ResearchGate. Application of Carboxylic Acid Bioisosteres in Drug Structure Optimization. (2023). Available from: [\[Link\]](#)
- Leah4sci. H-NMR, IR, Mass Spec & Multispec (Live Recording) Organic Chemistry Pre-Finals Review. (2024). YouTube. Available from: [\[Link\]](#)
- Otten, H., et al. (2020). Synthesis of ¹³C/¹⁹F/²H Labeled Indoles for Use as Tryptophan Precursors for Protein NMR Spectroscopy. *Organic Letters*, 22(17), 6986–6990. Available from: [\[Link\]](#)
- My Skin Recipes. 1H-Indole-4-carboxylic acid, 7-fluoro-, methyl ester. Available from: [\[Link\]](#)

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Sources

- [1. 891724-25-7 | 4-fluoro-7-methyl-1H-indole-2-carboxylic acid \[fluoromart.com\]](#)
- [2. application.wiley-vch.de \[application.wiley-vch.de\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. 313337-34-7 CAS MSDS \(4-fluoro-1H-indole-7-carboxylic acid\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [5. 4-fluoro-1H-indole-7-carboxylic acid - Safety Data Sheet \[chemicalbook.com\]](#)
- [6. 313337-34-7|4-Fluoro-1H-indole-7-carboxylic acid|BLD Pharm \[bldpharm.com\]](#)
- [7. 1H-INDOLE-7-CARBOXYLIC ACID, 6-FLUORO | lookchem \[lookchem.com\]](#)
- [8. chemimpex.com \[chemimpex.com\]](#)
- [9. biosynce.com \[biosynce.com\]](#)
- [10. aksci.com \[aksci.com\]](#)
- [11. documents.thermofisher.com \[documents.thermofisher.com\]](#)
- [12. chem.libretexts.org \[chem.libretexts.org\]](#)
- [13. The Discovery of Indole-2-carboxylic Acid Derivatives as Novel HIV-1 Integrase Strand Transfer Inhibitors \[mdpi.com\]](#)
- [14. 4-Fluoroindole 97 387-43-9 \[sigmaaldrich.com\]](#)
- [15. downloads.ossila.com \[downloads.ossila.com\]](#)
- [16. fishersci.co.uk \[fishersci.co.uk\]](#)
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